

An In-Depth Technical Guide to 4-Hydroxycyclohexanecarbonitrile: Synthesis, Stereochemistry, and Applications

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarbonitrile

CAS No.: 24056-34-6

Cat. No.: B1315150

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-hydroxycyclohexanecarbonitrile**, a versatile bifunctional molecule with significant potential in synthetic and medicinal chemistry. The guide delves into the compound's core characteristics, including its IUPAC name, CAS number, and critical stereochemical considerations. Detailed methodologies for its synthesis, with a focus on stereoselective approaches to the cis and trans isomers, are presented. Furthermore, this document explores the spectroscopic properties for isomer differentiation, its reactivity, and its emerging applications as a valuable building block in the development of novel therapeutics.

Introduction: A Molecule of Versatility

4-Hydroxycyclohexanecarbonitrile, a molecule possessing both a hydroxyl and a nitrile functional group, represents a valuable scaffold for organic synthesis. Its cyclic structure

provides a rigid framework, while the two functional groups offer orthogonal reactivity, making it an attractive starting material for the synthesis of more complex molecules, particularly in the realm of drug discovery. The presence of stereoisomers, namely cis and trans forms, adds another layer of complexity and opportunity, as the biological activity of derivative compounds can be highly dependent on their three-dimensional structure.

Core Identification:

IUPAC Name	4-hydroxycyclohexane-1-carbonitrile[1]
CAS Number	24056-34-6[1]
Molecular Formula	C ₇ H ₁₁ NO[1]
Molecular Weight	125.17 g/mol [1]
Synonyms	4-cyanocyclohexanol, 4-hydroxycyclohexane-carbonitrile[1]

The cyclohexane ring in **4-hydroxycyclohexanecarbonitrile** exists predominantly in a chair conformation. The relative orientation of the hydroxyl and nitrile groups gives rise to two diastereomers: cis and trans. In the trans isomer, both substituents can occupy equatorial positions, leading to a more stable conformation. In the cis isomer, one substituent is axial while the other is equatorial. This seemingly subtle difference has profound implications for the molecule's physical, chemical, and biological properties.

Synthesis and Stereocontrol: Accessing the Isomers

The most common synthetic route to **4-hydroxycyclohexanecarbonitrile** is the reduction of 4-oxocyclohexanecarbonitrile. The choice of reducing agent and reaction conditions is paramount in controlling the stereochemical outcome of this transformation.

General Synthesis via Reduction

A non-stereoselective synthesis can be readily achieved using common reducing agents like sodium borohydride.

Experimental Protocol: Non-Stereoselective Reduction of 4-Oxocyclohexanecarbonitrile

- Materials: 4-Oxocyclohexanecarbonitrile, Methanol, Sodium Borohydride, Ethyl Acetate, Saturated Aqueous Ammonium Chloride, Anhydrous Sodium Sulfate.
- Procedure:
 - Dissolve 4-oxocyclohexanecarbonitrile in methanol in a round-bottom flask.
 - Cool the solution in an ice bath.
 - Slowly add sodium borohydride portion-wise while maintaining the temperature at 0-5 °C.
 - After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours.
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride.
 - Extract the product with ethyl acetate.
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **4-hydroxycyclohexanecarbonitrile** as a mixture of cis and trans isomers.

Stereoselective Synthesis: A Tale of Two Faces

Achieving a high diastereomeric excess of either the cis or trans isomer requires careful selection of the hydride source, as its steric bulk will dictate the facial selectivity of the attack on the carbonyl group.

- Synthesis of trans-**4-Hydroxycyclohexanecarbonitrile** (Axial Attack): The thermodynamically more stable trans isomer is typically favored when using less sterically hindered reducing agents. The hydride attacks the carbonyl from the axial face, leading to the formation of the equatorial alcohol. Sodium borohydride, while not highly selective, often provides a majority of the trans product.
- Synthesis of cis-**4-Hydroxycyclohexanecarbonitrile** (Equatorial Attack): To favor the formation of the cis isomer (axial alcohol), a more sterically demanding reducing agent is

required. These bulky reagents preferentially attack the carbonyl from the less hindered equatorial face. L-Selectride® (lithium tri-sec-butylborohydride) is a prime example of a reagent used to achieve this outcome.^[2]

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Spectroscopic Characterization: Differentiating the Diastereomers

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for distinguishing between the cis and trans isomers of **4-hydroxycyclohexanecarbonitrile**. The key lies in the chemical shift and coupling constants of the protons on C1 and C4.

¹H NMR Spectroscopy:

- **trans Isomer:** In the more stable chair conformation, both the proton at C1 (methine proton adjacent to the hydroxyl group) and the proton at C4 (methine proton adjacent to the nitrile group) are in axial positions. This leads to large axial-axial couplings ($J \approx 10\text{-}13\text{ Hz}$) with the adjacent axial protons, resulting in a signal that is a triplet of triplets or a multiplet with a large width. The chemical shift of the C1 proton is typically found at a lower ppm value (more shielded) compared to the cis isomer.
- **cis Isomer:** In the cis isomer, one of the C1 or C4 protons is axial, and the other is equatorial. The equatorial proton will exhibit smaller axial-equatorial and equatorial-equatorial couplings ($J \approx 2\text{-}5\text{ Hz}$), leading to a broader, less resolved multiplet. The chemical shift of the equatorial proton is generally at a higher ppm value (more deshielded) than its axial counterpart in the trans isomer. A similar principle applies to the proton on the carbon bearing the nitrile group.^[3]

¹³C NMR Spectroscopy:

The carbon chemical shifts are also sensitive to the stereochemistry. The carbon bearing an axial substituent will be shielded (lower ppm value) compared to when it bears an equatorial

substituent, a phenomenon known as the gamma-gauche effect. Therefore, the C1 and C4 signals in the ^{13}C NMR spectrum can further aid in the assignment of the isomers.[3]

Infrared (IR) Spectroscopy:

Both isomers will show characteristic absorptions for the hydroxyl group (a broad peak around $3300\text{-}3500\text{ cm}^{-1}$) and the nitrile group (a sharp peak around 2240 cm^{-1}). While subtle differences in the fingerprint region may exist, IR spectroscopy is generally less definitive than NMR for distinguishing between these diastereomers.

Mass Spectrometry (MS):

The mass spectra of the cis and trans isomers are expected to be very similar, showing a molecular ion peak and common fragmentation patterns. Therefore, mass spectrometry alone is not a suitable technique for isomer differentiation.

Reactivity and Chemical Transformations

The bifunctional nature of **4-hydroxycyclohexanecarbonitrile** allows for a wide range of chemical transformations.

- **Reactions of the Hydroxyl Group:** The hydroxyl group can undergo oxidation to the corresponding ketone, etherification, esterification, and displacement reactions after conversion to a better leaving group (e.g., a tosylate or mesylate).
- **Reactions of the Nitrile Group:** The nitrile group can be hydrolyzed to a carboxylic acid or an amide, reduced to a primary amine, or reacted with organometallic reagents to form ketones.

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Applications in Drug Discovery and Development

The **4-hydroxycyclohexanecarbonitrile** scaffold is an emerging building block in medicinal chemistry. Its rigid cyclic nature can help in positioning functional groups in a well-defined spatial orientation, which is crucial for molecular recognition by biological targets.

While direct incorporation into marketed drugs is not yet widespread, its derivatives are of significant interest. For instance, the corresponding amine, 4-(aminomethyl)cyclohexanol, derived from the reduction of the nitrile group, is a valuable pharmacophore. Furthermore, the structural motif is being explored in the synthesis of inhibitors for various therapeutic targets.

Janus Kinase (JAK) Inhibitors: The JAK-STAT signaling pathway is implicated in various autoimmune diseases. Small molecule inhibitors of JAKs are a major focus of drug discovery. [4][5] The cyclohexyl core of **4-hydroxycyclohexanecarbonitrile** can serve as a scaffold to present pharmacophoric elements that interact with the ATP-binding site of these kinases.[6][7][8]

Antiviral Agents: The development of novel antiviral therapies is a constant need. The synthesis of nucleoside and non-nucleoside inhibitors often involves carbocyclic scaffolds. The functional handles on **4-hydroxycyclohexanecarbonitrile** make it a potential starting material for the synthesis of such compounds.[9][10][11]

Safety, Handling, and Storage

Hazard Identification:

4-Hydroxycyclohexanecarbonitrile is classified as harmful.

- GHS Hazard Statements:
 - Harmful if swallowed.
 - Harmful in contact with skin.
 - Causes skin irritation.
 - Causes serious eye irritation.
 - Harmful if inhaled.
 - May cause respiratory irritation.[1]

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapor or mist.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Conclusion

4-Hydroxycyclohexanecarbonitrile is a molecule with significant untapped potential. Its straightforward synthesis, coupled with the ability to control its stereochemistry, makes it a valuable tool for synthetic and medicinal chemists. The distinct spectroscopic signatures of its cis and trans isomers allow for unambiguous characterization, a critical aspect in the development of stereochemically pure compounds. As the demand for novel, three-dimensionally complex scaffolds in drug discovery continues to grow, the utility of **4-hydroxycyclohexanecarbonitrile** as a versatile building block is poised to expand, paving the way for the development of new and improved therapeutics.

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